preparing OM99-2 stock solutions for experiments

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Compound of Interest	
Compound Name:	*OM99-2*
CAS No.:	*314266-76-7*
Cat. No.:	*B1583565*

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Application Notes and Protocols for **OM99-2**

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **OM99-2** stock solutions for experimental use. **OM99-2** is a potent, peptidomimetic, tight-binding inhibitor of Beta-site Amyloid Precursor Protein Cleaving Enzyme 1 (BACE1), also known as memapsin 2 or β-secretase.[1][2] As the rate-limiting enzyme in the amyloidogenic pathway, BACE1 is a primary therapeutic target in Alzheimer's disease research.[2][3] **OM99-2** serves as a critical tool for studying the consequences of BACE1 inhibition and the mechanisms of amyloid-beta (Aβ) peptide production.[1][4]

Mechanism of Action

OM99-2 is a transition-state analog inhibitor designed from the β-secretase cleavage site of the Swedish mutant of the Amyloid Precursor Protein (APP).[5] It contains a nonhydrolyzable hydroxyethylene isostere that mimics the tetrahedral transition state of peptide bond hydrolysis, allowing it to bind tightly to the active site of BACE1.[2][6] This inhibition blocks the initial

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cleavage of APP into the soluble sAPPβ fragment and the membrane-bound C99 fragment, thereby preventing the subsequent generation of Aβ peptides by γ-secretase.[3][7]

Quantitative Data Summary

The following table summarizes the key chemical and biological properties of **OM99-2**.

Property	Value	Reference(s)
IUPAC Name	Glu-Val-Asn-Leuψ[CH(OH)CH]Ala-Ala-Glu-Phe	[2]
Molecular Formula	C41H64N8O14	[4]
Molecular Weight	893.005 g/mol	[4]
Inhibitory Constant (Ki)	1.6 nM - 9.58 nM vs. BACE1/Memapsin-2	[1][2][4]
Appearance	White to off-white solid	
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[7]
Stock Solution Storage	≤ 1 month at -20°C; ≤ 6 months at -80°C	[8]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration OM99-2 Stock Solution from Powder

This protocol describes the reconstitution of lyophilized **OM99-2** powder to create a high-concentration stock solution.

Materials:

- **OM99-2** powder
- Anhydrous, sterile Dimethyl sulfoxide (DMSO)

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- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Pre-Equilibration: Before opening, allow the vial of **OM99-2** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- Initial Solubilization: Briefly centrifuge the vial to ensure all powder is at the bottom.
- Solvent Addition: Using a calibrated micropipette, add the required volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM). Refer to the Molarity Calculation Table below.
- Dissolution: Cap the vial tightly and vortex for 30-60 seconds to dissolve the peptide. If complete dissolution is not achieved, sonicate the solution in an ultrasonic bath for 5-10 minutes or gently warm the tube to 37°C.[8] Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding microcentrifuge tubes.[8]
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[8] When ready to use, thaw a single aliquot and keep it on ice.

Molarity Calculation Table for **OM99-2** (MW = 893.0 g/mol):

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Desired Stock Concentration	Volume of DMSO to Add per 1 mg OM99-2
1 mM	1.1198 mL
5 mM	224 µL
10 mM	112 µL

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the high-concentration DMSO stock solution into an appropriate aqueous buffer or cell culture medium for experimental use.

Materials:

- **OM99-2** high-concentration stock solution (e.g., 10 mM in DMSO)
- Sterile phosphate-buffered saline (PBS), cell culture medium (e.g., Opti-MEM), or other appropriate assay buffer
- Sterile polypropylene tubes
- Calibrated micropipettes and sterile tips

Procedure:

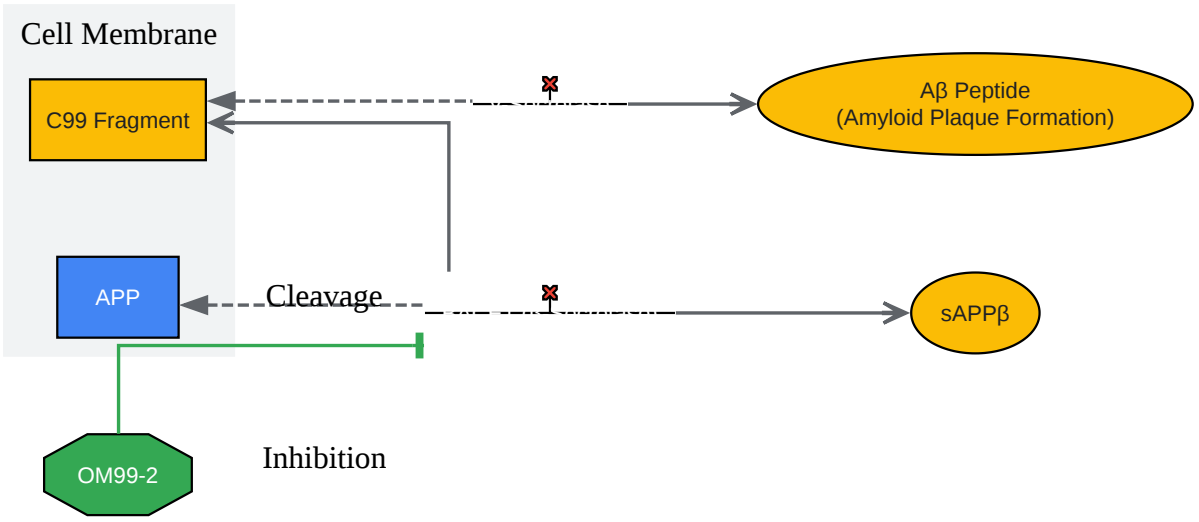
- Thaw Stock Solution: Thaw a single aliquot of the high-concentration **OM99-2** stock solution at room temperature and then place it on ice.
- Intermediate Dilution (Optional but Recommended): Perform an intermediate dilution of the stock solution in the desired assay buffer. For example, dilute the 10 mM stock 1:100 in cell culture medium to create a 100 µM intermediate solution. This helps to minimize the final concentration of DMSO in the assay.
    - Note: The final concentration of DMSO in cell culture should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.

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- Serial Dilutions: From the intermediate solution, perform serial dilutions to prepare the final working concentrations required for your experiment (e.g., from 1 nM to 10 µM).[7]
- Vehicle Control: Prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **OM99-2** used in the experiment.[7]
- Immediate Use: Use the freshly prepared working solutions immediately for treating cells or for use in enzymatic assays. Do not store aqueous dilutions of the peptide for extended periods.

Visualizations

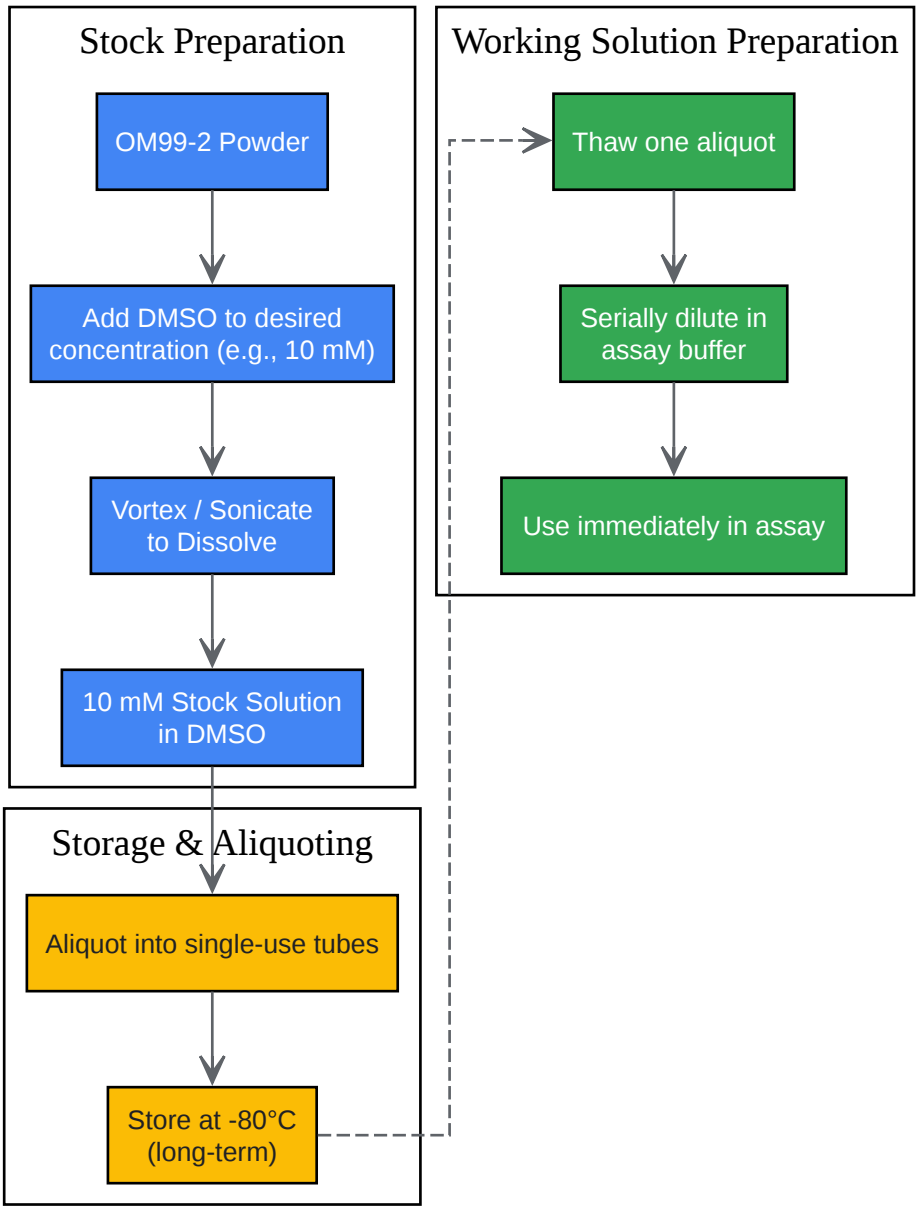
The following diagrams illustrate the mechanism of action of **OM99-2** and a typical experimental workflow.



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Caption: BACE1 pathway inhibition by **OM99-2**.

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Caption: Workflow for **OM99-2** stock solution preparation.

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